

Executive Safety Assessment: Cycloopenin

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Compound of Interest

Compound Name: Cycloopenin

CAS No.: 19553-26-5

Cat. No.: B1149668

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Cycloopenin (CAS: 20007-85-4) is a benzodiazepine alkaloid mycotoxin produced by *Penicillium* species (e.g., *P. cyclopium*). Unlike standard pharmaceutical benzodiazepines, it is a secondary metabolite with distinct neurotropic and potentially cytotoxic properties.

CRITICAL DISTINCTION: Do not confuse **Cycloopenin** with Cyclopentane (a flammable solvent). **Cycloopenin** is a solid biological toxin.^[1]

- **Primary Hazard:** Acute Toxicity (Oral/Dermal), CNS Depression, Potential Reproductive Toxin.
- **Waste Classification:** Non-regulated RCRA Hazardous Waste (unless P-listed in specific jurisdictions, which is rare). It must be managed as Category 6.1 Toxic Waste.
- **Disposal Goal:** Complete thermal destruction (Incineration) is the only validated method for 100% elimination. Chemical inactivation is reserved for surface decontamination only.

Pre-Disposal Logistics & Compatibility

Before initiating disposal, you must characterize the matrix. **Cycloopenin** is poorly soluble in water but highly soluble in organic solvents (DMSO, Ethanol, Methanol). This solubility profile dictates your waste stream.

Table 1: Chemical Compatibility & Waste Segregation

Parameter	Characteristic	Operational Consequence
Physical State	White crystalline solid	Segregate as "Solid Toxic Waste" (Blue/White Bin).
Solubility	DMSO, Ethanol, Methanol	Liquid waste will be "Organic Solvent Waste."
Incompatibility	Strong Oxidizers (Bleach)	WARNING: Do NOT mix Cyclophenin-containing organic solvents (like Methanol/Acetone) with Bleach. This generates chloroform and heat.
Stability	Acid/Base Labile	Susceptible to hydrolysis, but not guaranteed to form non-toxic byproducts in the lab.

Operational Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Contaminated Consumables)

For expired vials, weighing boats, gloves, and paper towels.

- Containment: Place all solid waste directly into a clear, 6-mil polyethylene bag.
- Double-Bagging: Seal the first bag and place it inside a second bag or a rigid High-Density Polyethylene (HDPE) wide-mouth jar.
- Labeling: Apply a hazardous waste label.
 - Constituents: "**Cyclophenin** Solid Waste (Mycotoxin)"
 - Hazard Checkbox: "Toxic"[\[2\]](#)[\[3\]](#)

- Disposal Path: Transfer to the facility's High-Temperature Incineration stream. Do not autoclave (autoclaving may volatilize or incompletely destroy the alkaloid structure).

Protocol B: Liquid Waste (Mother Liquors & Stock Solutions)

For DMSO/Ethanol stock solutions.

- Segregation: Do not pour down the drain.
- Collection: Pour into a dedicated "Organic Solvent Waste" carboy (HDPE or Glass).
- Labeling: List all solvents (e.g., "DMSO 99%, **Cyclophenin** <1%").
- Disposal Path: Ship for Fuel Blending/Incineration via your licensed waste contractor.

Protocol C: Surface Decontamination & Spill Response

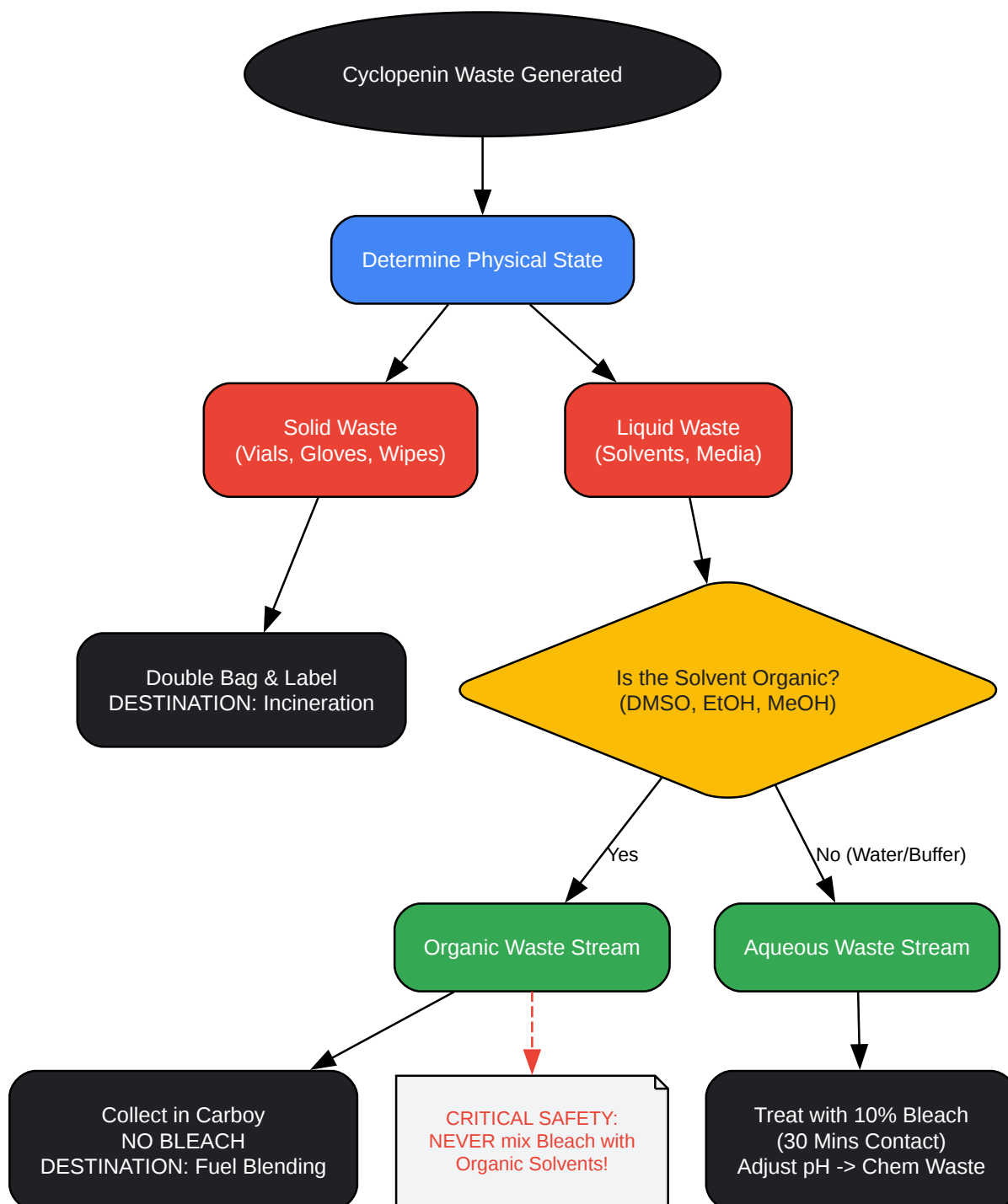
For benchtop spills or equipment cleaning.

The "Circle of Isolation" Technique:

- Isolate: Delineate the spill area.
- Inactivate (Aqueous Only): If the spill is on a non-porous surface, apply 10% Freshly Prepared Bleach (0.5% NaOCl).
 - Mechanism:[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Oxidative ring-opening of the benzodiazepine structure.
 - Contact Time: Allow 30 minutes of contact time.
- Removal: Wipe up with absorbent pads.
- Solvent Wash: Because **Cyclophenin** is hydrophobic, the bleach may not solubilize it all. Follow the bleach wipe with a 70% Ethanol or Acetone wipe to remove residual organic residues.
- Disposal: Place all wipes into the Solid Toxic Waste bag (Protocol A).

Decision Logic & Workflow

The following diagram illustrates the critical decision-making process for **Cyclophenin** disposal, emphasizing the prohibition of mixing bleach with organic waste streams.



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Caption: Operational workflow for **Cyclophenin** waste segregation. Note the critical divergence for organic solvents to prevent hazardous chemical reactions.

Regulatory & Compliance (RCRA)

While **Cyclophenin** is not explicitly "P-listed" (acutely hazardous) under 40 CFR 261.33, it meets the criteria for Generator Knowledge determination of toxicity.

- Waste Code Assignment: If your facility requires a code, use D001 (if in ignitable solvent) or manage as Non-RCRA Regulated Toxic Waste.
- Documentation: Maintain an inventory log of **Cyclophenin** usage. In the event of a regulatory audit, you must demonstrate that the waste was incinerated, not sewered.

References

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